

# An In-depth Technical Guide to 2,5-Dibromophenol (CAS: 28165-52-8)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Dibromophenol

Cat. No.: B1293422

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## Abstract

This technical guide provides a comprehensive overview of **2,5-Dibromophenol**, a halogenated aromatic compound with significant applications in organic synthesis and potential relevance in medicinal chemistry. This document details its physicochemical properties, synthesis and analytical methodologies, safety and handling protocols, and its role as a versatile chemical intermediate. A key focus is placed on the emerging therapeutic relevance of bromophenols as inhibitors of Protein Tyrosine Phosphatase 1B (PTP1B), a critical negative regulator of the insulin signaling pathway, highlighting its potential in the development of novel anti-diabetic agents.

## Chemical and Physical Properties

**2,5-Dibromophenol** is a white to pale yellow crystalline solid.<sup>[1]</sup> Its chemical structure features a phenol ring substituted with two bromine atoms at the 2 and 5 positions. This substitution pattern significantly influences its reactivity and physical properties. The presence of the electron-withdrawing bromine atoms increases the acidity of the phenolic hydroxyl group compared to phenol itself.<sup>[2]</sup> It exhibits moderate solubility in organic solvents and is slightly soluble in water.<sup>[1][2]</sup>

Table 1: Physicochemical Properties of **2,5-Dibromophenol**

Property	Value	Reference(s)
CAS Number	28165-52-8	[1]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Br <sub>2</sub> O	[1]
Molecular Weight	251.90 g/mol	[3]
Appearance	White to pale yellow powder/solid	[1]
Melting Point	71-74 °C	[4]
Boiling Point	244.6 ± 20.0 °C (Predicted)	[1]
pKa	7.47 ± 0.10 (Predicted)	[1]
Solubility	Slightly soluble in water, chloroform, and methanol.[1]	[1]
InChI Key	GUXWVUVLXIJHQF-UHFFFAOYSA-N	[5]
Canonical SMILES	C1=CC(=C(C=C1Br)O)Br	

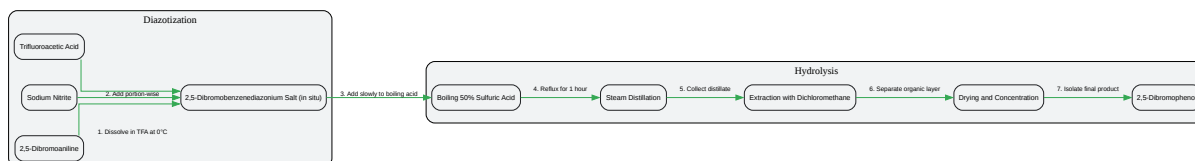
## Synthesis of 2,5-Dibromophenol

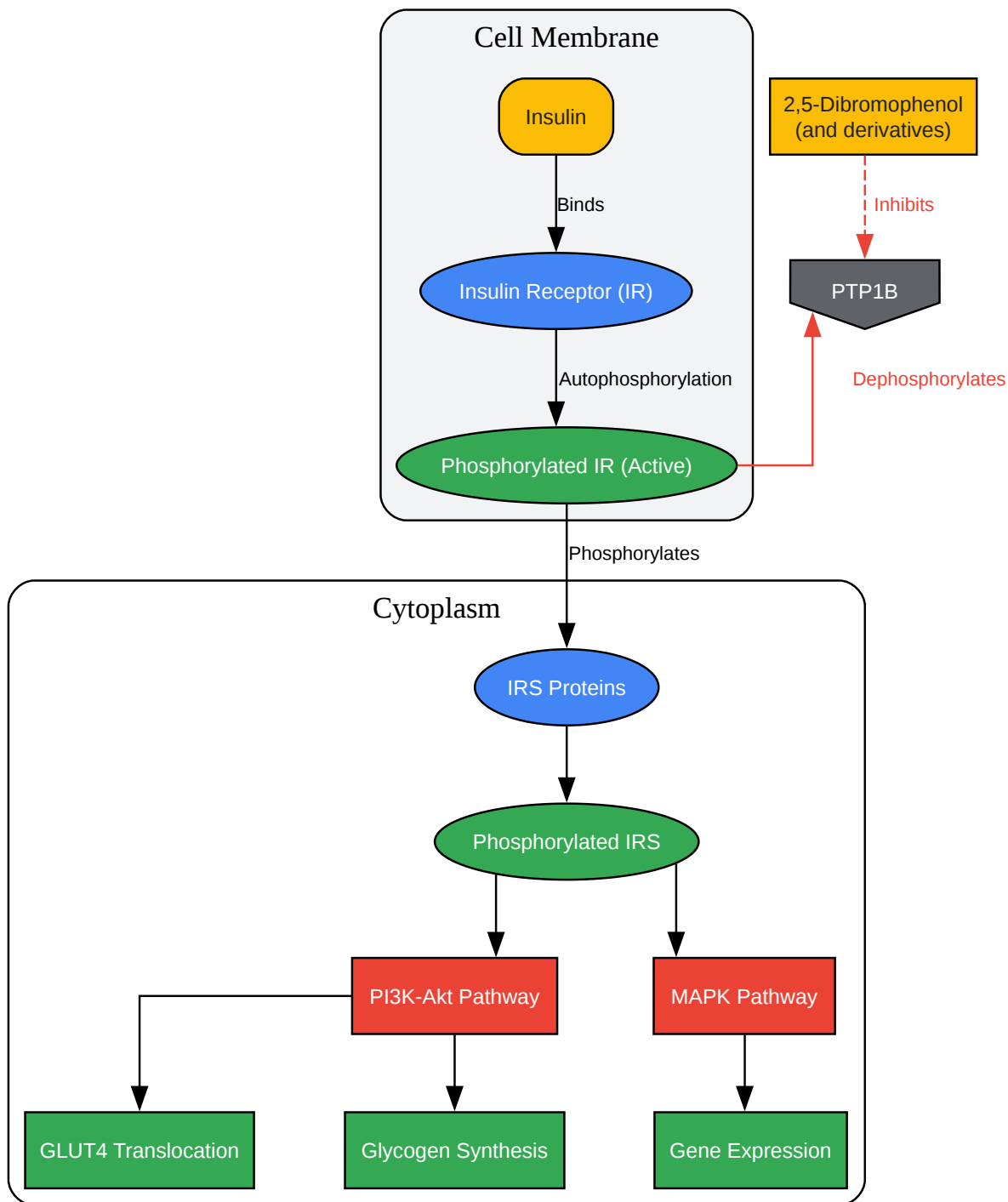
**2,5-Dibromophenol** can be synthesized through various methods, most commonly involving the diazotization of 2,5-dibromoaniline followed by hydrolysis.

## Experimental Protocol: Synthesis from 2,5-Dibromoaniline

This protocol is adapted from established literature procedures.[6]

Workflow for the Synthesis of **2,5-Dibromophenol**





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)